

Application Note: Spectrophotometric Determination of Chlorine Dioxide Using Chlorophenol Red

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Compound of Interest

Compound Name: Chlorophenol red

Cat. No.: B1198410

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Introduction

Chlorine dioxide (ClO_2) is a potent oxidizing agent and disinfectant widely utilized in various applications, including drinking water treatment, industrial sanitation, and food processing.^{[1][2]} Unlike traditional chlorine-based disinfectants, chlorine dioxide offers the advantage of not forming harmful trihalomethanes (THMs).^[1] Accurate and selective measurement of chlorine dioxide is crucial for process control and regulatory compliance. This application note details a selective and reliable spectrophotometric method for the determination of chlorine dioxide in aqueous solutions using **Chlorophenol Red** (CPR) as an indicator. The method is based on the specific reaction between chlorine dioxide and CPR, which results in a measurable color change.^[1]

Principle of the Method

The spectrophotometric determination of chlorine dioxide with **Chlorophenol Red** is based on the oxidative bleaching of the CPR indicator by ClO_2 . In this reaction, one mole of CPR reacts with two moles of chlorine dioxide, leading to the formation of a colorless product.^{[1][3]} This causes a decrease in absorbance at a specific wavelength, which is directly proportional to the concentration of chlorine dioxide in the sample.^{[1][4]} The reaction is pH-sensitive, with an optimal pH of 5.2 for the initial reaction.^{[1][4]} Subsequent buffering to a pH near 10 can enhance the sensitivity of the measurement.^[1] This method is highly selective for chlorine

dioxide and experiences minimal interference from other common oxidants such as hypochlorite, chlorite, and chloramines.[1]

Instrumentation and Reagents

- Spectrophotometer: Capable of measurement at 570-575 nm.
- Analytical Balance: For accurate weighing of reagents.
- Volumetric flasks and pipettes: Class A, for the preparation of standard and reagent solutions.
- pH meter: For adjusting the pH of buffer solutions.
- **Chlorophenol Red** (CPR) Indicator Solution: Prepare by dissolving a precise amount of CPR powder in deionized water. The final concentration should be optimized based on the expected range of chlorine dioxide concentrations.
- Buffer Solution (pH 5.2): To adjust the sample to the optimal reaction pH.
- Buffer Solution (pH 10): To increase the sensitivity of the method.
- Deionized Water: For reagent preparation and dilutions.
- Chlorine Dioxide Stock Solution: Handle with care in a well-ventilated area. The concentration of the stock solution should be determined by a standard titration method.
- Dechlorinating Agent: Such as sodium thiosulfate or a commercially available dechlorinating powder pillow, to prepare the blank.[4]

Experimental Protocol

1. Preparation of Reagents

- **Chlorophenol Red** Indicator Solution: Accurately weigh a specific amount of **Chlorophenol Red** powder and dissolve it in a known volume of deionized water to achieve the desired concentration.

- pH 5.2 Buffer Solution: Prepare a suitable buffer system (e.g., acetate buffer) and adjust the pH to 5.2 using a pH meter.
- pH 10 Buffer Solution: Prepare a suitable buffer system (e.g., carbonate-bicarbonate buffer) and adjust the pH to 10 using a pH meter.
- Chlorine Dioxide Working Standards: Prepare a series of working standards by diluting the chlorine dioxide stock solution with deionized water to cover the desired concentration range (e.g., 0.1 to 1.9 mg/L). These standards should be prepared fresh daily.

2. Sample Collection and Preparation

- Collect samples in clean glass bottles with ground-glass stoppers.
- Minimize agitation and exposure to air to prevent loss of chlorine dioxide.
- Analyze samples as soon as possible after collection due to the instability and volatility of chlorine dioxide.[\[4\]](#)

3. Measurement Procedure

- Blank Preparation: To a 50 mL graduated mixing cylinder, add 50 mL of the sample. Add one dechlorinating agent powder pillow, stopper, and invert several times to dissolve. This solution serves as the blank.[\[4\]](#)
- Sample Preparation: To a separate 50 mL graduated mixing cylinder, add 50 mL of the sample.
- pH Adjustment: Add a specific volume of pH 5.2 buffer solution to both the blank and the sample cylinders. Stopper and invert to mix.[\[4\]](#)
- Reaction with CPR: Add a precise volume of the **Chlorophenol Red** indicator solution to each cylinder. Stopper and invert several times to ensure thorough mixing.[\[1\]](#)[\[4\]](#)
- Sensitivity Enhancement: Add a specific volume of pH 10 buffer solution to each cylinder. Stopper and invert to mix.[\[1\]](#)
- Spectrophotometric Measurement:

- Set the spectrophotometer to a wavelength of 575 nm.[\[4\]](#)[\[5\]](#)
- Use the prepared blank to zero the instrument.
- Measure the absorbance of the prepared sample.
- Quantification: Determine the concentration of chlorine dioxide in the sample from the measured absorbance using a calibration curve.

4. Calibration Curve

- Prepare a series of chlorine dioxide standards of known concentrations.
- Follow the measurement procedure (steps 3-6) for each standard.
- Plot a graph of absorbance versus the concentration of the chlorine dioxide standards.
- The resulting calibration curve should be linear over the working concentration range.

Data Presentation

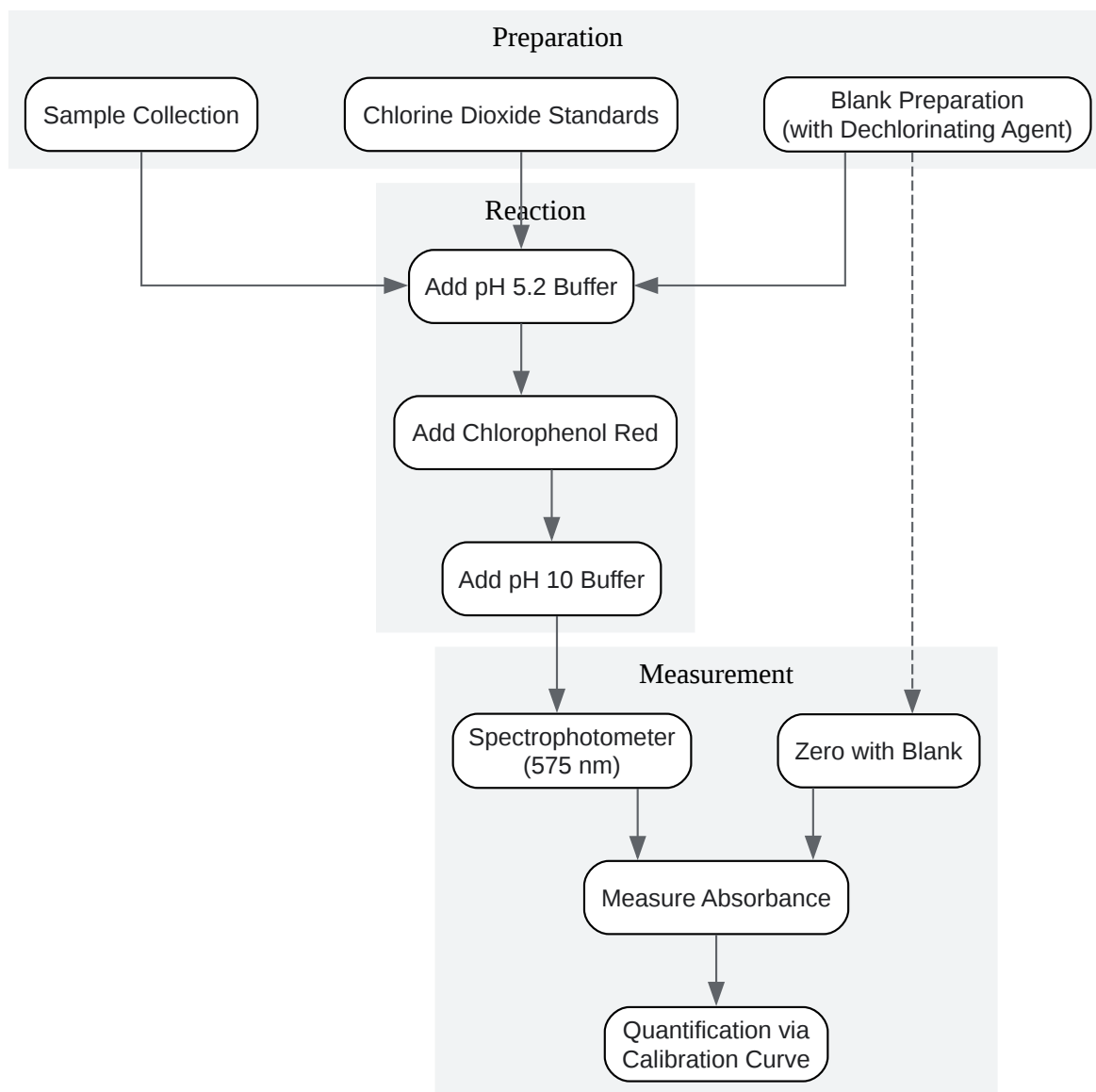
Table 1: Method Performance and Parameters

Parameter	Value	Reference
Wavelength (λ_{max})	570 - 575 nm	[1] [4] [5]
Optimal pH (Initial Reaction)	5.2	[1] [4]
pH for Sensitivity Enhancement	~10	[1]
Linearity Range	0.1 - 1.9 mg/L	[6]
Limit of Detection (LOD)	0.12 mg/L	[6] [7]
Stoichiometry (CPR:ClO ₂)	1:2	[1] [3]

Table 2: Interference Study Summary

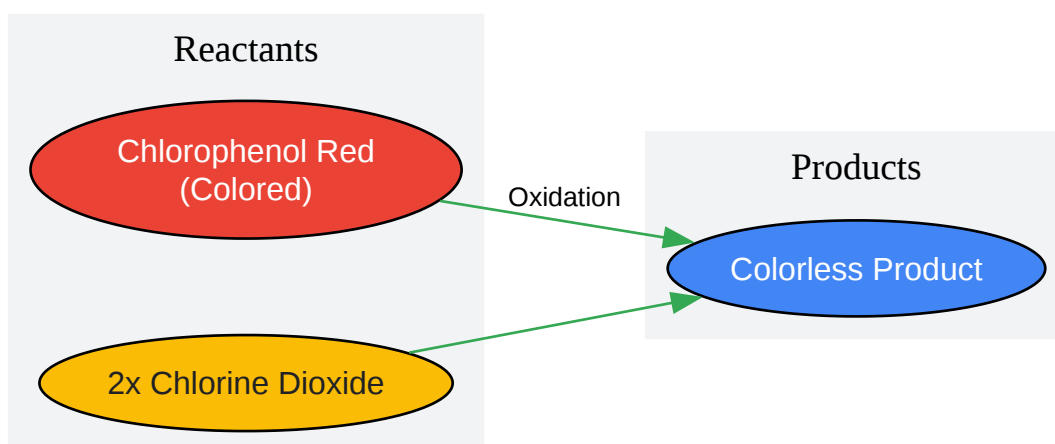
Potential Interferent	Concentration Tested	Interference Level	Notes	Reference
Chlorite (ClO_2^-)	1.38 mg/L	< 2%	Minimal interference observed.	[6]
Chlorate (ClO_3^-)	9.87 mg/L	< 2%	Minimal interference observed.	[6]
Monochloramine (NH_2Cl)	5.31 mg/L	< 2%	Minimal interference observed.	[6]
Free Available Chlorine (FAC)	up to 1.19 mg/L	3.7%	Can be reduced by adding oxalic acid, sodium cyclamate, or thioacetamide.	[6][7]

Visualizations



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Caption: Experimental workflow for chlorine dioxide determination.



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Caption: Reaction principle of chlorine dioxide and **Chlorophenol Red**.

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